

In Vitro Efficacy of Tolnaftate Against Dermatophytes: A Comparative Microdilution Analysis

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Compound of Interest

Compound Name: Tolnaftate

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[City, State] – A comprehensive evaluation of the antifungal agent **tolnaftate** against a panel of clinically relevant dermatophytes demonstrates its potent in vitro activity, comparable and in some instances superior to other topical and systemic antifungal agents. This comparison guide provides an objective analysis of **tolnaftate**'s performance, supported by experimental data from microdilution assays, to inform researchers, scientists, and drug development professionals.

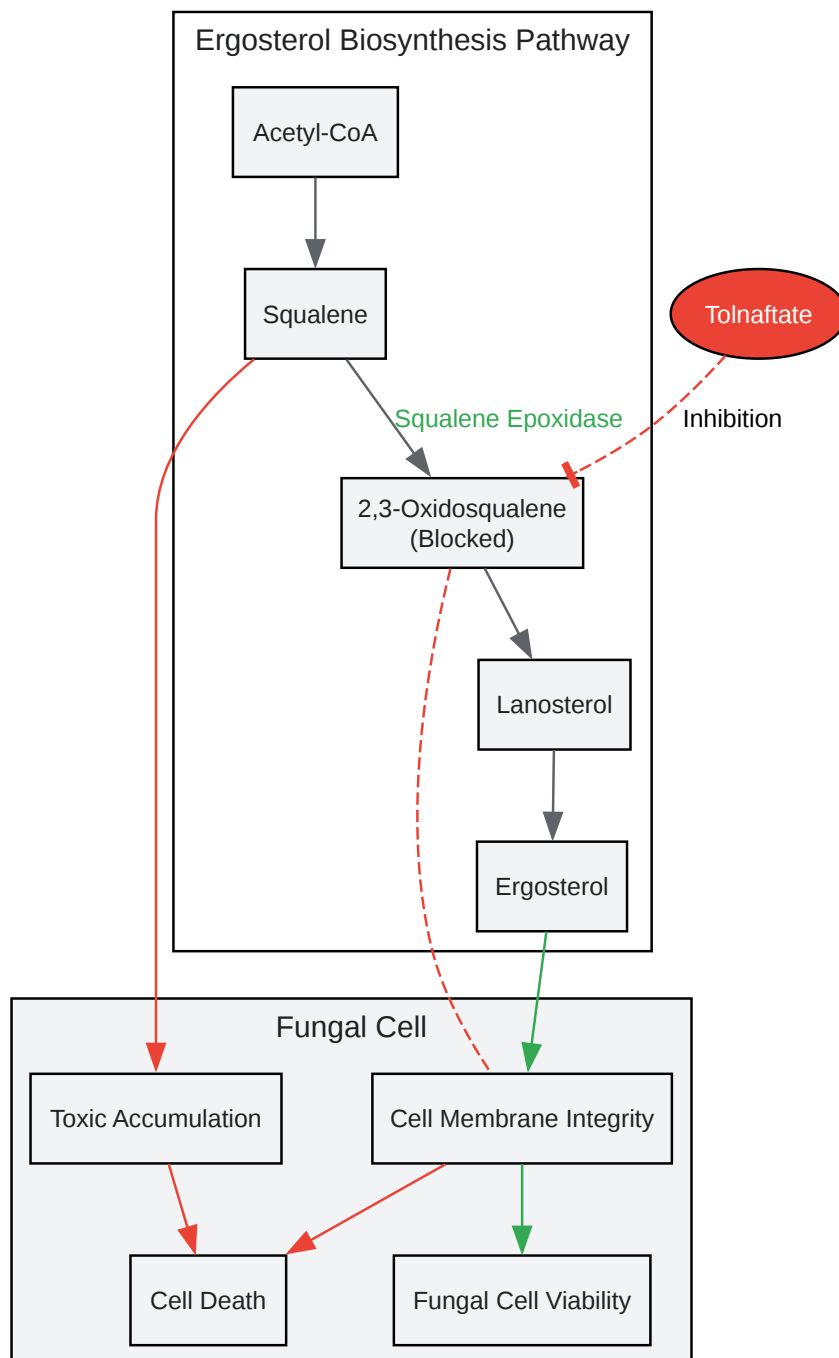
Executive Summary

Dermatophytosis, a superficial fungal infection of the skin, hair, and nails, is a prevalent condition worldwide. While numerous antifungal agents are available, understanding their comparative efficacy is crucial for effective treatment and the development of new therapeutic strategies. This report focuses on the in vitro activity of **tolnaftate**, a synthetic thiocarbamate, against a range of dermatophyte species. Utilizing the standardized Clinical and Laboratory Standards Institute (CLSI) M38-A2 microdilution method, this guide presents a comparative analysis of Minimum Inhibitory Concentration (MIC) data for **tolnaftate** alongside other commonly used antifungals, including terbinafine, itraconazole, and griseofulvin.

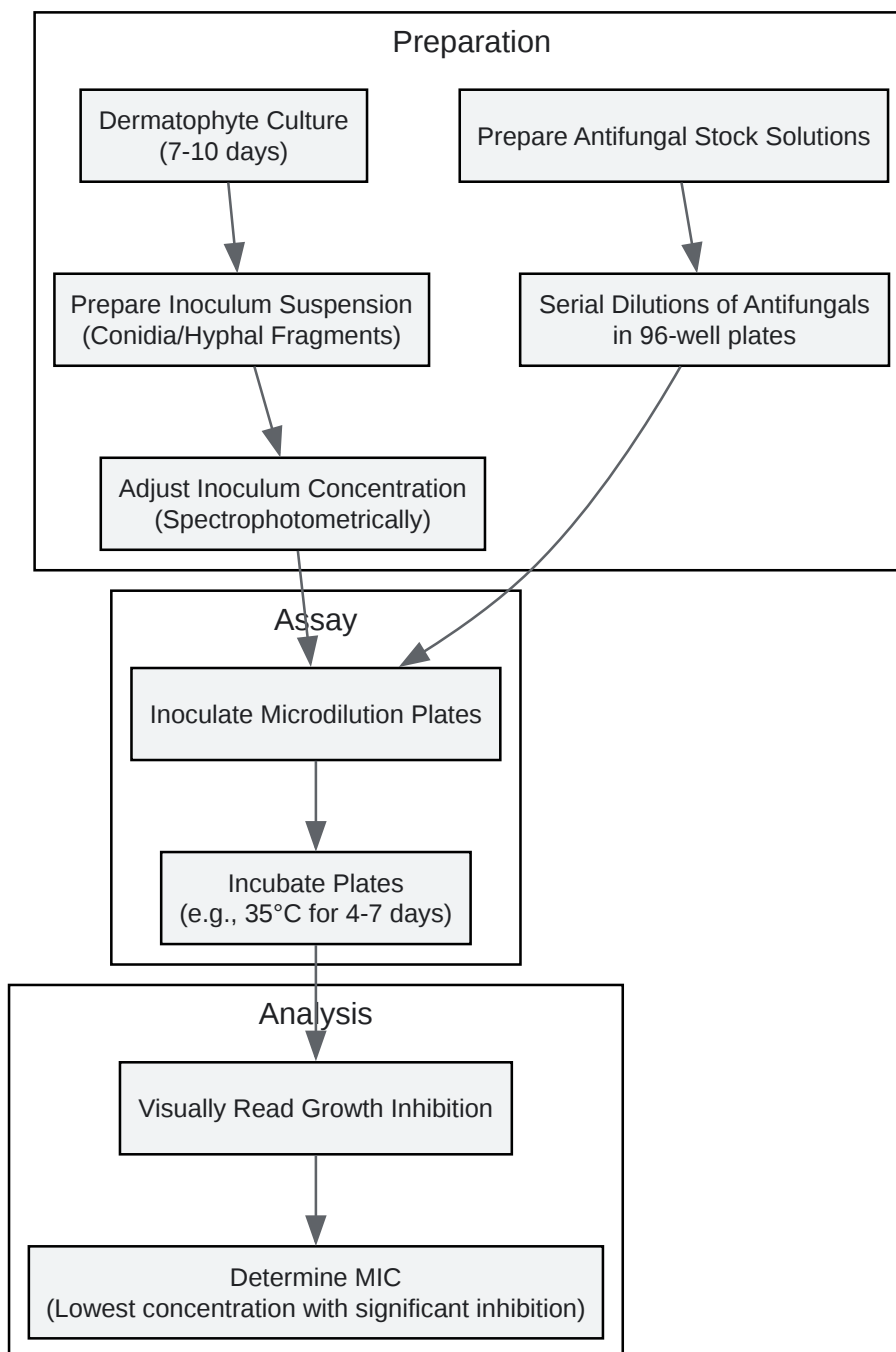
Mechanism of Action

Tolnaftate exerts its antifungal effect by targeting the ergosterol biosynthesis pathway, a critical component of the fungal cell membrane. Specifically, it inhibits the enzyme squalene epoxidase.[1][2][3][4] This inhibition leads to the accumulation of toxic levels of squalene and a depletion of ergosterol, thereby disrupting cell membrane integrity and ultimately leading to fungal cell death.[3][5]

Mechanism of Action of Tolnaftate



CLSI M38-A2 Microdilution Assay Workflow

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